

"Poly[titanium(IV) n-butoxide] hydrolysis and condensation mechanism"

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Compound of Interest

Compound Name: *Poly[titanium(IV) n-butoxide]*

Cat. No.: B063381

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An in-depth technical guide on the hydrolysis and condensation mechanism of **poly[titanium(IV) n-butoxide]** is detailed below. This guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the core chemical processes, experimental methodologies, and quantitative data.

Introduction to the Sol-Gel Chemistry of Titanium(IV) n-Butoxide

Titanium(IV) n-butoxide, with the chemical formula $Ti(OBu)_4$, is a widely utilized precursor in the sol-gel synthesis of titanium dioxide (TiO_2) materials. The sol-gel process involves the conversion of a molecular precursor into a solid material through a series of hydrolysis and condensation reactions. This method is valued for its ability to produce materials with high purity, homogeneity, and controlled microstructures at relatively low temperatures. The properties of the final TiO_2 material, such as particle size, surface area, and crystalline phase, are highly dependent on the conditions of the hydrolysis and condensation steps.

The Core Mechanism: Hydrolysis and Condensation

The transformation of titanium(IV) n-butoxide into a **poly[titanium(IV) n-butoxide]** network is a two-stage process involving hydrolysis and subsequent condensation.

Hydrolysis

Hydrolysis is the initial and typically the fastest step, where the butoxide (-OBu) groups of the titanium precursor are replaced by hydroxyl (-OH) groups upon reaction with water. This reaction can be represented by the following stepwise equations:

- Step 1: $\text{Ti(OBu)}_4 + \text{H}_2\text{O} \rightarrow \text{Ti(OH)(OBu)}_3 + \text{BuOH}$
- Step 2: $\text{Ti(OH)(OBu)}_3 + \text{H}_2\text{O} \rightarrow \text{Ti(OH)}_2(\text{OBu})_2 + \text{BuOH}$
- Step 3: $\text{Ti(OH)}_2(\text{OBu})_2 + \text{H}_2\text{O} \rightarrow \text{Ti(OH)}_3(\text{OBu}) + \text{BuOH}$
- Step 4: $\text{Ti(OH)}_3(\text{OBu}) + \text{H}_2\text{O} \rightarrow \text{Ti(OH)}_4 + \text{BuOH}$

The rate of hydrolysis is influenced by several factors, including the water-to-alkoxide molar ratio (h), the solvent, temperature, and the presence of acid or base catalysts. Titanium alkoxides are highly reactive towards water, and in the presence of a high water concentration, the hydrolysis reaction can be very rapid, leading to the precipitation of large, unstable aggregates.[\[1\]](#)[\[2\]](#)

Condensation

Following hydrolysis, the partially or fully hydrolyzed species undergo condensation to form Ti-O-Ti bridges, which creates the inorganic polymer network. There are two primary condensation pathways:

- Oxolation: This involves the reaction between a hydroxyl group and a butoxide group, eliminating an alcohol molecule. $(\text{BuO})_3\text{Ti-OH} + (\text{BuO})_4\text{Ti} \rightarrow (\text{BuO})_3\text{Ti-O-Ti(OBu)}_3 + \text{BuOH}$
- Olation: This reaction occurs between two hydroxyl groups, resulting in the formation of a Ti-O-Ti bridge and the elimination of a water molecule. $(\text{BuO})_3\text{Ti-OH} + \text{HO-Ti(OBu)}_3 \rightarrow (\text{BuO})_3\text{Ti-O-Ti(OBu)}_3 + \text{H}_2\text{O}$

The relative rates of hydrolysis and condensation determine the structure of the resulting polymer. Slower hydrolysis and faster condensation tend to favor the formation of more linear, less branched polymers, while rapid hydrolysis promotes the formation of highly branched, particulate structures.

Quantitative Data on Titanium(IV) n-Butoxide Hydrolysis and Condensation

The following table summarizes quantitative data from various studies on the sol-gel synthesis using titanium(IV) n-butoxide.

Parameter	Value/Range	Resulting Material Properties	Reference
Water/Alkoxide Molar Ratio (h)	h = 4	Incomplete hydrolysis observed over several days in butanol.	[3][4]
Temperature	130–250°C	In-situ synthesis of TiO ₂ nanoparticles (~5 nm) in molten polypropylene.	[5]
Solvent	Ethylene Glycol (EG)	Leads to a higher degree of hydrolysis and condensation compared to pure TBT gel.	[6]
pH	1-2.5 (with HNO ₃)	Used to obtain a homogeneous and colorless solution for TiO ₂ film preparation.	[7]
Calcination Temperature	400°C	Leads to the formation of anatase TiO ₂ .	[8]
Calcination Temperature	700°C	Leads to the formation of rutile TiO ₂ .	[8]
Particle Size	~20 nm	Smallest particle size obtained when no alcohol is added to the reaction mixture.	[1]
Surface Area	Up to 66% increase	Achieved by using SiO ₂ as a template and subsequently removing it.	[9]

Experimental Protocols

Sol-Gel Synthesis of TiO₂ Nanoparticles

This protocol is a representative example for the synthesis of TiO₂ nanoparticles.

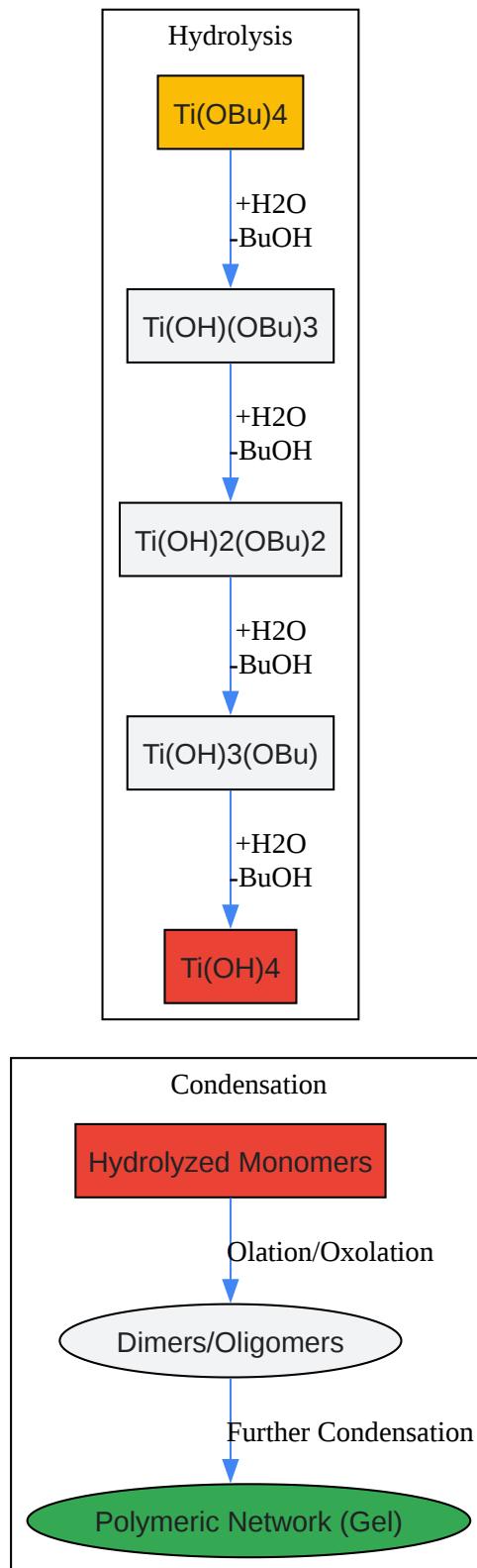
- Precursor Solution Preparation: Mix 20 ml of titanium(IV) n-butoxide with 40 ml of 2-propanol in a dry atmosphere.[10]
- Hydrolysis Solution Preparation: In a separate beaker, prepare a cold mixture of 20 ml of deionized water and 20 ml of 2-propanol.[10] The pH of this solution can be adjusted using acetic acid or ammonia to control the hydrolysis rate.[10]
- Hydrolysis: Add the precursor solution dropwise to the cold hydrolysis solution under vigorous stirring. A white precipitate of Ti(OH)₄ will form.[11]
- Aging: Continue stirring the solution for a set period (e.g., 2 hours) to allow for condensation and aging of the gel.[7]
- Washing and Drying: Wash the white precipitate with ethanol and deionized water to remove by-products and unreacted precursors. Dry the resulting powder in an oven at a temperature between 70-110°C for several hours.[7][10]
- Calcination: Calcine the dried powder in a furnace at a specific temperature (e.g., 400-650°C) for a few hours to induce crystallization into the desired TiO₂ phase (anatase or rutile).[10]

Characterization Techniques

- Fourier-Transform Infrared (FT-IR) Spectroscopy: Used to monitor the hydrolysis and condensation reactions by observing the decrease in the intensity of Ti-O-C bands (around 1130, 1100, and 1039 cm⁻¹) and the appearance of Ti-OH bands (around 3660 and 3525 cm⁻¹).[3][4]
- X-ray Diffraction (XRD): To identify the crystalline phases (anatase, rutile, brookite) of the TiO₂ powder after calcination and to estimate the crystallite size.[7]
- Transmission Electron Microscopy (TEM) and Scanning Electron Microscopy (SEM): To visualize the morphology, size, and aggregation of the synthesized TiO₂ nanoparticles.[7]

Visualizations

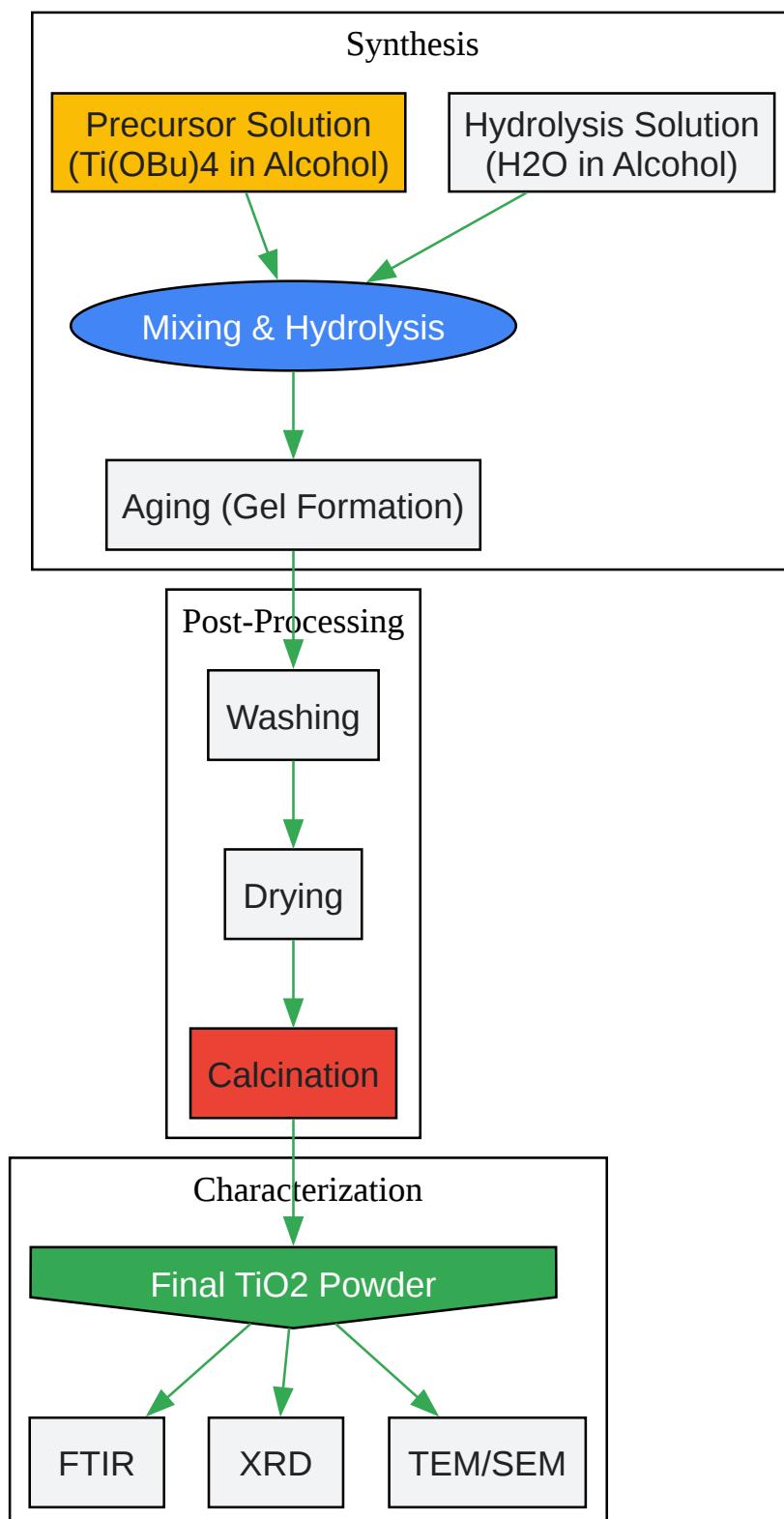
Hydrolysis and Condensation Pathway



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Caption: Hydrolysis and condensation pathway of titanium(IV) n-butoxide.

Experimental Workflow for TiO₂ Nanoparticle Synthesis

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Caption: Experimental workflow for TiO₂ nanoparticle synthesis and characterization.

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